

# Essential Safety and Logistical Information for Handling LTURM 36

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## Compound of Interest

Compound Name: LTURM 36

Cat. No.: B608667

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This document provides crucial safety and logistical information for the handling of **LTURM 36**, a potent phosphoinositide 3-kinase delta (PI3K $\delta$ ) inhibitor. Adherence to these guidelines is essential for ensuring personal safety, maintaining experimental integrity, and ensuring compliant disposal.

## Immediate Safety and Handling Precautions

**LTURM 36** should be handled with care, following standard laboratory procedures for potent small molecule inhibitors. Engineering controls, such as a chemical fume hood or a ventilated balance enclosure, should be used when handling the solid compound to prevent inhalation. A comprehensive personal protective equipment (PPE) strategy is mandatory to minimize exposure risk.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is required when working with **LTURM 36**. The following table outlines the minimum PPE requirements for various procedures.

Procedure	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting Powder	Safety glasses with side shields or goggles	Double nitrile or neoprene gloves	Fully buttoned lab coat	NIOSH-approved respirator (e.g., N95) within a ventilated enclosure
Preparing Stock Solutions	Safety glasses with side shields or goggles	Double nitrile or neoprene gloves	Fully buttoned lab coat	Work within a chemical fume hood
Cell Culture and In Vitro Assays	Safety glasses	Nitrile gloves	Lab coat	Work within a biosafety cabinet
Waste Disposal	Safety glasses or goggles	Double nitrile or neoprene gloves	Fully buttoned lab coat	As required by the specific disposal procedure

## Operational Plan: Step-by-Step Handling Procedures

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- For long-term storage of the solid compound, refer to the manufacturer's instructions, which typically recommend storage at -20°C.[\[1\]](#)
- Stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at -80°C.

### 2. Preparation of Stock Solutions:

- All manipulations of powdered **LTURM 36** must be performed in a chemical fume hood or a ventilated balance enclosure.

- To prepare a stock solution, carefully weigh the desired amount of the compound.
- Dissolve the compound in a suitable solvent, such as dimethyl sulfoxide (DMSO).

### 3. Use in Experiments:

- When diluting stock solutions for use in cell culture or other assays, perform the dilutions within a biosafety cabinet to maintain sterility and operator safety.
- Clearly label all tubes, plates, and flasks containing **LTURM 36** with the compound name and concentration.

## Disposal Plan

Proper disposal of **LTURM 36** and all contaminated materials is critical to prevent environmental contamination and accidental exposure. All waste generated should be treated as hazardous chemical waste.

- Solid Waste: Unused or expired **LTURM 36** powder, as well as disposables that have come into direct contact with the compound (e.g., weigh boats, pipette tips, contaminated gloves), must be collected in a designated, sealed hazardous waste container.<sup>[2][3]</sup>
- Liquid Waste: Unused stock solutions and experimental media containing **LTURM 36** should be collected in a dedicated, leak-proof, and clearly labeled hazardous liquid waste container.<sup>[2][3]</sup> Do not pour any solutions containing **LTURM 36** down the drain.<sup>[2]</sup>
- Decontamination: Non-disposable glassware and equipment should be decontaminated by soaking in a suitable inactivating solution (e.g., 1N NaOH) before standard washing procedures.
- Waste Pickup: All hazardous waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**LTURM 36**," and any other information required by your institution.<sup>[2]</sup> Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.<sup>[2]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for **LTURM 36**.

Property	Value	Source(s)
Molecular Formula	C <sub>22</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub>	[4]
Molecular Weight	358.39 g/mol	[4]
CAS Number	1879887-94-1	[1]
IC <sub>50</sub> for PI3Kδ	0.64 μM	[1][4]
IC <sub>50</sub> for PI3Kβ	5.0 μM	[1][4]

## Experimental Protocols

The following is a representative protocol for a cell viability assay using a PI3K inhibitor like **LTURM 36**. Researchers should adapt this protocol based on their specific cell lines and experimental goals.

Protocol: Cell Viability (MTT) Assay

Objective: To determine the effect of **LTURM 36** on the viability of a cancer cell line.

Materials:

- Cancer cell line of interest (e.g., renal cancer cell line)
- Complete growth medium (e.g., RPMI-1640 with 10% FBS)
- **LTURM 36**
- DMSO (for stock solution)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl)
- 96-well plates
- Multichannel pipette

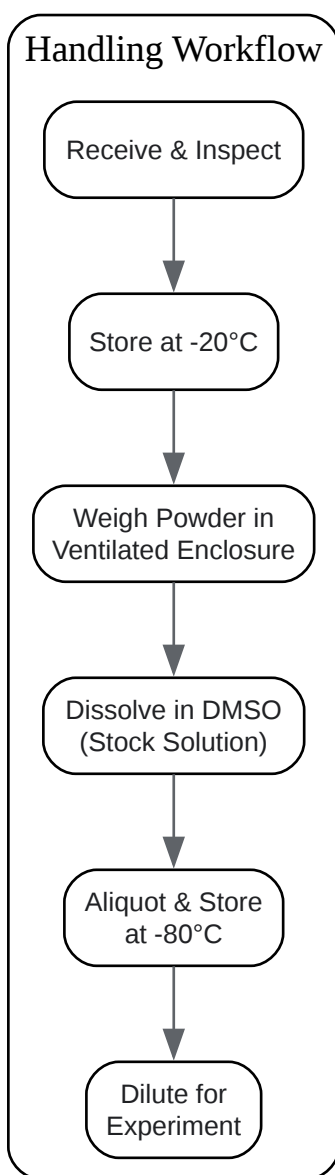
- Plate reader

#### Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100  $\mu$ L of complete growth medium. Incubate for 24 hours at 37°C in a 5% CO<sub>2</sub> incubator.
- Drug Preparation: Prepare a 10 mM stock solution of **LTURM 36** in DMSO. Create serial dilutions of the inhibitor in complete growth medium to achieve the desired final concentrations (e.g., 0.01, 0.1, 1, 10, 100  $\mu$ M). Include a vehicle control (DMSO at the same final concentration as the highest inhibitor dose).
- Treatment: Remove the medium from the wells and add 100  $\mu$ L of the prepared drug dilutions or vehicle control.
- Incubation: Incubate the plate for 72 hours at 37°C in a 5% CO<sub>2</sub> incubator.
- MTT Addition: Add 20  $\mu$ L of MTT solution to each well and incubate for 4 hours at 37°C.
- Solubilization: Carefully remove the medium and add 150  $\mu$ L of solubilization solution to each well. Gently pipette to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control and plot the results to determine the IC<sub>50</sub> value.

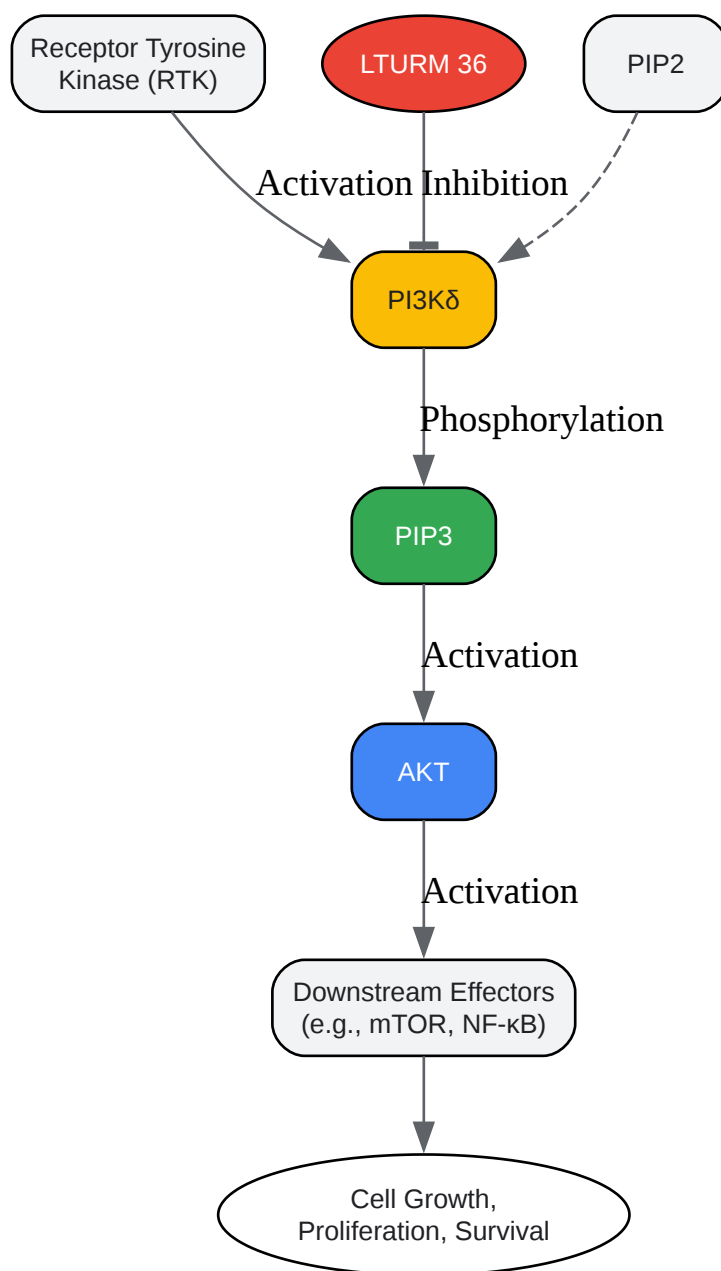
## Visualizations

The following diagrams illustrate key workflows and pathways related to the handling and mechanism of action of **LTURM 36**.



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Caption: A typical workflow for handling **LTURM 36** from receipt to experimental use.



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